

Synonyms and alternative names for vanillin acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanillin acetate

Cat. No.: B042379

[Get Quote](#)

Vanillin Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **vanillin acetate**, a significant derivative of vanillin. The document details its chemical identity, physicochemical properties, synthesis protocols, and analytical methodologies. This guide is intended to be a valuable resource for professionals in research, chemical synthesis, and drug development.

Chemical Identity and Synonyms

Vanillin acetate is chemically known as (4-formyl-2-methoxyphenyl) acetate.^[1] It is the acetate ester produced through the formal condensation of the phenolic hydroxyl group of vanillin with acetic acid.^{[1][2]} This compound is also recognized by a variety of synonyms and alternative names in commercial and scientific literature.

Table 1: Synonyms and Alternative Names for **Vanillin Acetate**

Synonym/Alternative Name	Reference
4-Acetoxy-3-methoxybenzaldehyde	[3][4][5]
Acetovanillin	[1][5][6]
Acetylvanillin	[1][5][6]
4-Formyl-2-methoxyphenyl acetate	[1][6][7]
O-Acetylvanillin	[5][6]
4-O-Acetylvanillin	[5][6][8]
Benzaldehyde, 4-(acetyloxy)-3-methoxy-	[1][6]
3-Methoxy-4-acetoxybenzaldehyde	[4]
Vanillin, acetate	[5]
(4-methanoyl-2-methoxy-phenyl) ethanoate	[4]
Acetic acid (4-formyl-2-methoxyphenyl) ester	[4]

Physicochemical Properties

Vanillin acetate is a white to beige crystalline solid with a mild, creamy, and balsamic vanilla-like odor.[1][2][4] Its key physicochemical properties are summarized in the table below, providing essential data for its handling, formulation, and analysis.

Table 2: Physicochemical Properties of **Vanillin Acetate**

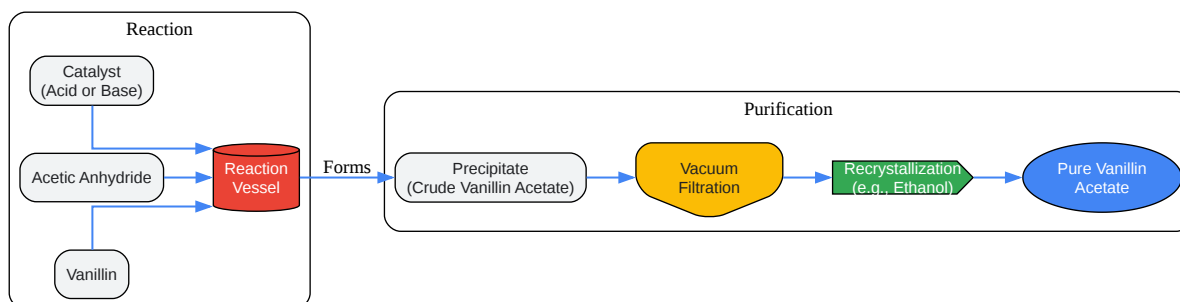
Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1][9]
Molecular Weight	194.18 g/mol	[1][9]
CAS Number	881-68-5	[1][9]
Appearance	White to beige crystalline powder/needles	[1][2][4]
Melting Point	77-79 °C	[1][7]
Boiling Point	287-288 °C at 760 mmHg	[1]
Solubility	Very slightly soluble in water; Soluble in chloroform, DCM, ethyl acetate	[1][4]
IUPAC Name	(4-formyl-2-methoxyphenyl) acetate	[1]

Synthesis of Vanillin Acetate

Vanillin acetate is commonly synthesized via the esterification of vanillin with acetic anhydride. This reaction can be performed under either acidic or basic conditions, with the choice of catalyst influencing the reaction mechanism and potentially the product yield and purity.

General Experimental Workflow

The synthesis of **vanillin acetate** from vanillin generally follows a straightforward workflow involving the reaction of the starting materials, followed by purification of the product.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **vanillin acetate**.

Experimental Protocol: Base-Catalyzed Synthesis

This protocol describes the synthesis of **vanillin acetate** from vanillin using sodium hydroxide as a base catalyst.

Materials:

- Vanillin (1.50 g)
- 10% Sodium Hydroxide (NaOH) solution (25 mL)
- Acetic Anhydride (4.0 mL)
- Crushed Ice (30 g)
- Ice-cold water
- Ethanol (for recrystallization)

Procedure:

- Dissolve 1.50 g of vanillin in 25 mL of 10% NaOH solution in a 250 mL Erlenmeyer flask.
- To the solution, add 30 g of crushed ice followed by 4.0 mL of acetic anhydride.
- Stopper the flask and shake it vigorously for approximately 20 minutes. A milky-white precipitate of **vanillin acetate** should form.
- Collect the crude product by vacuum filtration and wash the solid with three portions of ice-cold water.
- Purify the crude product by recrystallization from warm 50% aqueous ethanol.
- Allow the solution to cool slowly to room temperature and then in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, allow them to dry completely, and determine the yield and melting point.

Experimental Protocol: Acid-Catalyzed Synthesis

This protocol outlines the synthesis of **vanillin acetate** using sulfuric acid as a catalyst.

Materials:

- Vanillin (1.5 g)
- Acetic Anhydride (10 mL)
- 1.0 M Sulfuric Acid (H_2SO_4) (10 drops)
- Ice-cold water

Procedure:

- In a conical flask, dissolve 1.5 g of vanillin in 10 mL of acetic anhydride.
- Slowly add 10 drops of 1.0 M H_2SO_4 to the solution while stirring.
- Continue stirring the mixture at room temperature for about an hour.

- Pour the reaction mixture into 35 mL of ice-cold water to precipitate the product.
- Collect the crude product by vacuum filtration and wash it with several portions of ice-cold water.
- Purify the product by recrystallization from an appropriate solvent, such as ethanol.
- Collect the purified crystals by vacuum filtration, dry them, and characterize the final product.

Analytical Methods

The characterization and purity assessment of **vanillin acetate** are crucial for its application in various fields. Several analytical techniques are employed for this purpose.

Table 3: Analytical Methods for **Vanillin Acetate**

Analytical Technique	Purpose	Key Observations/Data	Reference(s)
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification.	Retention time and peak area are used to determine purity and concentration against a standard.	[10][11]
Gas Chromatography-Mass Spectrometry (GC-MS)	Identification and quantification of volatile components.	The mass spectrum provides a unique fragmentation pattern for identification, and the peak area allows for quantification.	[12][13]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation and confirmation.	^1H and ^{13}C NMR spectra provide detailed information about the chemical environment of each atom in the molecule.	[2][6][7][14]
Infrared (IR) Spectroscopy	Identification of functional groups.	Characteristic absorption bands for the ester carbonyl ($\text{C}=\text{O}$) and aldehyde ($\text{C}=\text{O}$) groups confirm the structure.	[2][7]
Melting Point Analysis	Purity assessment.	A sharp melting point range close to the literature value indicates high purity.	[2][7]

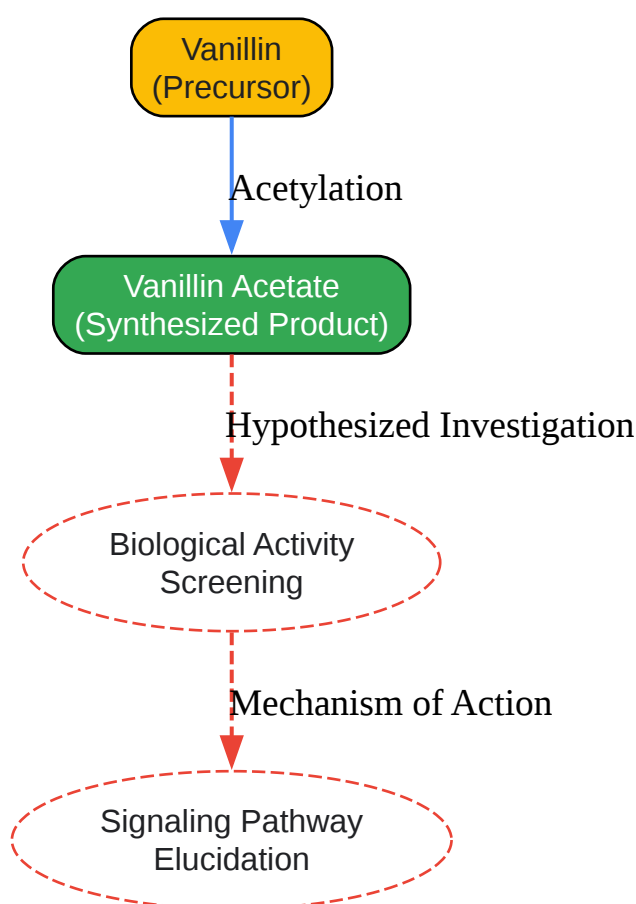
Biological Activity and Signaling Pathways

Currently, there is limited direct research on the specific biological activities and signaling pathways of **vanillin acetate**. Much of the existing research focuses on its precursor, vanillin,

which has been reported to possess antioxidant, antimicrobial, and anti-inflammatory properties.[8][15]

One study has shown that a derivative of vanillin, not **vanillin acetate** itself, can suppress the growth of colon cancer cells by inhibiting the Wnt/ β -catenin signaling pathway.[16][17] Another related compound, vanillic acid, has been found to stimulate anagen signaling through the PI3K/Akt/ β -catenin pathway in dermal papilla cells.[18]

The logical relationship for the synthesis and potential, though unconfirmed, biological investigation of **vanillin acetate** can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Synthesis and hypothetical biological investigation of **vanillin acetate**.

Future research is warranted to explore the distinct pharmacological profile of **vanillin acetate** and to determine if it modulates specific cellular signaling pathways, which could be of interest

to drug development professionals.

Conclusion

This technical guide has provided a comprehensive overview of **vanillin acetate**, covering its nomenclature, physicochemical properties, detailed synthesis protocols, and analytical characterization methods. While the biological activity of **vanillin acetate** remains an area for further exploration, its well-defined chemical nature and relationship to the bioactive compound vanillin make it a molecule of interest for future research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. studylib.net [studylib.net]
- 2. scribd.com [scribd.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. scribd.com [scribd.com]
- 5. Solved EXPERIMENT 69 PROCEDUREACID CATALYZED ESTERIFICATION | Chegg.com [chegg.com]
- 6. Vanillin acetate(881-68-5) 1H NMR spectrum [chemicalbook.com]
- 7. scribd.com [scribd.com]
- 8. researchgate.net [researchgate.net]
- 9. brainly.com [brainly.com]
- 10. scispace.com [scispace.com]
- 11. academic.oup.com [academic.oup.com]
- 12. researchgate.net [researchgate.net]
- 13. Site-specific hydrogen isotope measurements of vanillin by 2H-qNMR and GC-IRMS - PMC [pmc.ncbi.nlm.nih.gov]

- 14. spectrabase.com [spectrabase.com]
- 15. Synthesis and Evaluation of Vanillin Derivatives as Antimicrobial Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 16. A vanillin derivative suppresses the growth of HT29 cells through the Wnt/ β -catenin signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. Vanillic Acid Stimulates Anagen Signaling via the PI3K/Akt/ β -Catenin Pathway in Dermal Papilla Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Synonyms and alternative names for vanillin acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042379#synonyms-and-alternative-names-for-vanillin-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com